

tert-Butyl 2-bromoisobutyrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *tert-Butyl 2-bromoisobutyrate*

Cat. No.: *B108922*

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Introduction

tert-Butyl 2-bromoisobutyrate is an organobromine compound widely utilized in the field of polymer chemistry. Its primary application lies in its role as an efficient initiator for Atom Transfer Radical Polymerization (ATRP), a controlled/"living" radical polymerization technique that allows for the synthesis of well-defined polymers with predetermined molecular weights and narrow molecular weight distributions. This technical guide provides an in-depth overview of the properties, applications, and a representative experimental protocol for **tert-Butyl 2-bromoisobutyrate**, tailored for researchers, scientists, and professionals in drug development and materials science.

Chemical Identification and Properties

The fundamental identifiers and physicochemical properties of **tert-Butyl 2-bromoisobutyrate** are summarized in the table below for easy reference.

Property	Value
CAS Number	23877-12-5[1][2][3][4]
Molecular Formula	C8H15BrO2[1][2][3][4]
Molecular Weight	223.11 g/mol [1][3]
Appearance	Colorless to almost colorless clear liquid[4]
Boiling Point	175.5 °C at 760 mmHg, 37 °C at 1 mmHg
Density	1.258 g/cm ³ , 1.196 g/mL at 20 °C[5]
Refractive Index (n _{20/D})	1.436[1][5]
Flash Point	66.8 °C[1], 67 °C
Solubility	Soluble in chloroform.
Vapor Pressure	1.15 mmHg at 25°C[1]

Applications in Polymer Synthesis

The principal application of **tert-Butyl 2-bromoisobutyrate** is as an initiator in Atom Transfer Radical Polymerization (ATRP).[1][5][6] ATRP is a powerful technique for creating polymers with controlled architecture, such as block copolymers, star polymers, and polymers with specific end-group functionalities. The tert-butyl ester group can be hydrolyzed post-polymerization to yield a carboxylic acid group, providing a route to amphiphilic block copolymers and other functional materials.

Experimental Protocol: Atom Transfer Radical Polymerization (ATRP) of Methyl Methacrylate (MMA)

This section provides a detailed, representative methodology for the ATRP of methyl methacrylate (MMA) using **tert-Butyl 2-bromoisobutyrate** as the initiator.

Materials:

- Methyl methacrylate (MMA), inhibitor removed
- **tert-Butyl 2-bromoisobutyrate** (initiator)
- Copper(I) bromide (CuBr) (catalyst)
- N,N,N',N'',N''-Pentamethyldiethylenetriamine (PMDETA) (ligand)
- Anisole (solvent)
- Argon or Nitrogen gas (for inert atmosphere)
- Schlenk flask and line
- Magnetic stirrer and stir bar
- Thermostated oil bath

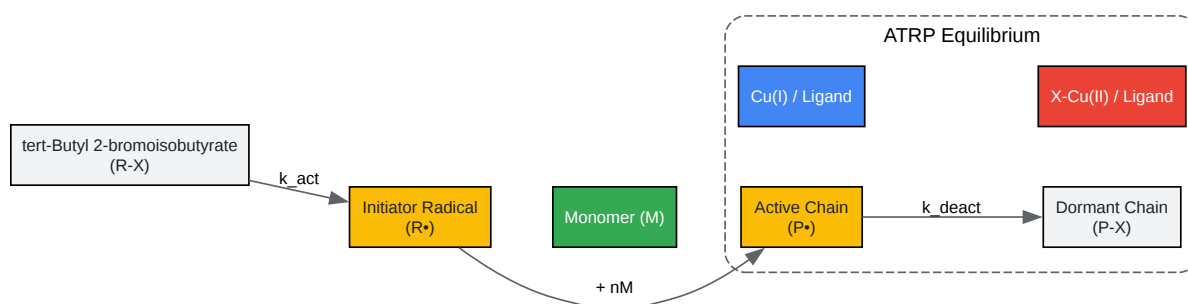
Procedure:

- Monomer and Solvent Preparation: Purify MMA by passing it through a column of basic alumina to remove the inhibitor. Dry the anisole over molecular sieves.
- Reaction Setup: To a dry Schlenk flask equipped with a magnetic stir bar, add CuBr (e.g., 0.05 mmol).
- Seal the flask with a rubber septum and subject it to several cycles of vacuum and backfilling with argon or nitrogen to ensure an inert atmosphere.
- Addition of Reagents: Under a positive pressure of inert gas, add anisole (e.g., 5 mL), MMA (e.g., 5 mL, 46.7 mmol), and PMDETA (e.g., 0.10 mmol) to the Schlenk flask via syringe.
- Stir the mixture to allow for the formation of the copper-ligand complex, which should result in a colored solution.
- Initiation: Inject **tert-Butyl 2-bromoisobutyrate** (e.g., 0.05 mmol) into the reaction mixture to start the polymerization.

- **Polymerization:** Place the sealed flask in a preheated oil bath at the desired temperature (e.g., 70 °C).
- **Monitoring the Reaction:** Samples can be taken periodically via a degassed syringe to monitor the monomer conversion (by gas chromatography or NMR) and the evolution of molecular weight and polydispersity (by gel permeation chromatography).
- **Termination and Purification:** After the desired time or monomer conversion is reached, the polymerization is quenched by opening the flask and exposing the catalyst to air. The reaction mixture is then diluted with a suitable solvent (e.g., tetrahydrofuran) and passed through a short column of neutral alumina to remove the copper catalyst. The polymer is then isolated by precipitation into a non-solvent such as cold methanol, filtered, and dried under vacuum.

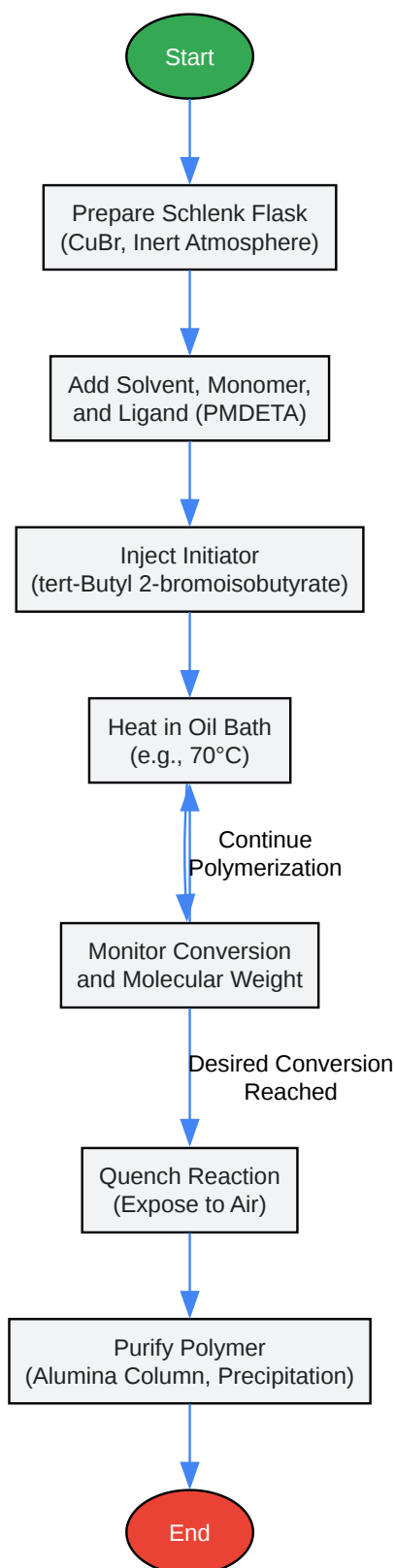
Visualizations

Below are diagrams illustrating key concepts related to the use of **tert-Butyl 2-bromoisobutyrate** in ATRP.



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Caption: General mechanism of ATRP initiated by **tert-Butyl 2-bromoisobutyrate**.



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Caption: Experimental workflow for ATRP using **tert-Butyl 2-bromoisobutyrate**.

Safety and Handling

tert-Butyl 2-bromoisobutyrate is a combustible liquid and causes skin and eye irritation. It may also cause respiratory irritation.^{[7][8]} Therefore, it should be handled in a well-ventilated area, and appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn.^{[7][8]} Store in a tightly closed container in a cool, dry, and well-ventilated place.^[8] For detailed safety information, always consult the latest Safety Data Sheet (SDS) provided by the supplier.^{[7][8][9][10]}

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